

Application Note: Quantification of Nicergoline in Plasma by UPLC-MS/MS

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Compound of Interest

Compound Name: Nicergoline-13C,d3

Cat. No.: B15141956

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A robust and sensitive method for the determination of Nicergoline in human plasma using a stable isotope-labeled internal standard.

Abstract

This application note details a validated ultra-high-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the sensitive and selective quantification of Nicergoline in human plasma. The method utilizes protein precipitation for sample cleanup and employs **Nicergoline-13C,d3** as a stable isotope-labeled internal standard (SIL-IS) to ensure high accuracy and precision, correcting for matrix effects and variability during sample processing.[1][2] This protocol is suitable for pharmacokinetic studies, therapeutic drug monitoring, and other clinical research applications requiring reliable measurement of Nicergoline.

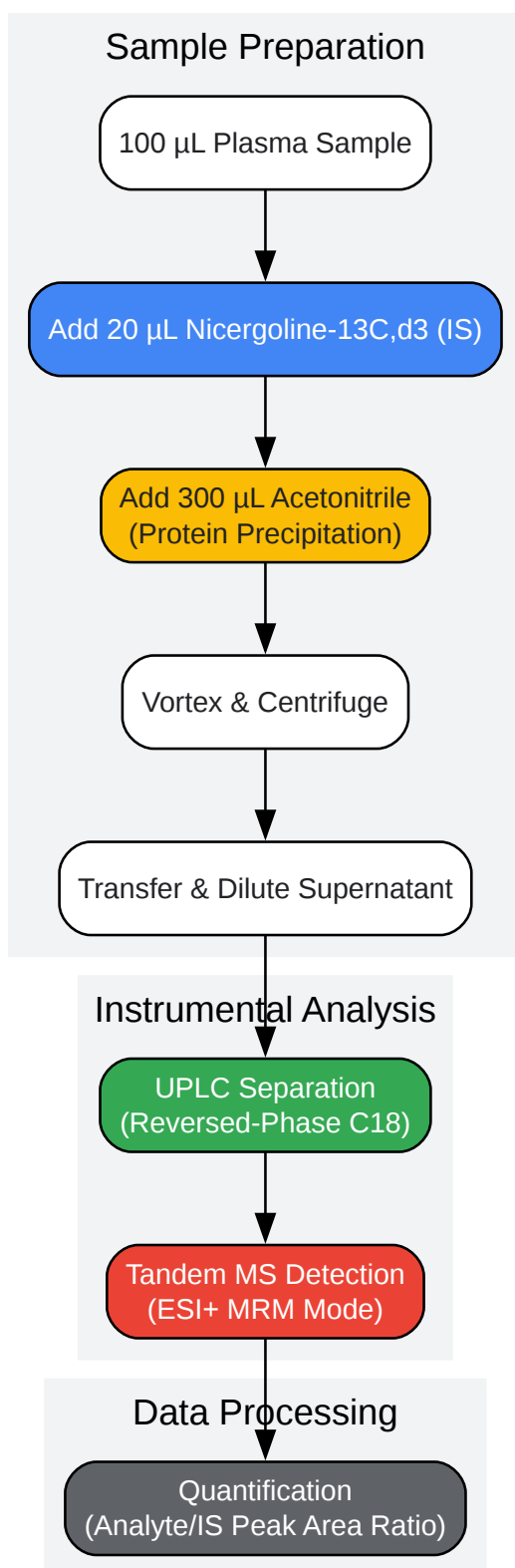
Introduction

Nicergoline is a semisynthetic ergoline derivative used in the treatment of senile dementia and other vascular disorders due to its vasodilating and metabolic-enhancing properties.[2][3] Accurate quantification of Nicergoline in plasma is essential for pharmacokinetic and bioequivalence studies. Pharmacokinetic studies have shown that Nicergoline is often rapidly and extensively metabolized, making a highly sensitive assay necessary to detect the parent compound.[4]

This method addresses the need for a reliable bioanalytical assay by using UPLC-MS/MS, the gold standard for quantitative bioanalysis, in combination with a dedicated SIL-IS (**Nicergoline-13C,d3**). The use of a SIL-IS is critical for mitigating ion suppression or enhancement and ensuring the robustness of the assay.^[5]

Experimental Workflow

The analytical workflow involves a simple protein precipitation step, followed by dilution and direct injection into the UPLC-MS/MS system.



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Fig 1. Bioanalytical workflow for Nicergoline quantification.

Detailed Protocol

Materials and Reagents

- Nicergoline analytical standard
- **Nicergoline-13C,d3** (Internal Standard, IS)
- LC-MS grade Acetonitrile, Methanol, and Water
- LC-MS grade Formic Acid
- Human Plasma (K2EDTA)
- 96-well collection plates

Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Prepare separate stock solutions of Nicergoline and **Nicergoline-13C,d3** in methanol.
- Calibration Curve (CC) Working Solutions: Serially dilute the Nicergoline stock solution with 50:50 (v/v) methanol:water to prepare working standards for spiking into blank plasma.
- Quality Control (QC) Working Solutions: Prepare QC working solutions from a separate weighing of the Nicergoline standard.
- Internal Standard (IS) Working Solution (50 ng/mL): Dilute the **Nicergoline-13C,d3** stock solution with acetonitrile.

Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of plasma samples (blank, CC, QC, or unknown) into a 96-well plate.
- Add 20 μ L of methanol:water (50:50, v/v) to all wells except for the blank matrix.
- Add 300 μ L of the IS working solution (50 ng/mL in acetonitrile) to every well.
- Seal the plate and vortex for 2 minutes at 1000 rpm.

- Centrifuge the plate at 4000 x g for 10 minutes at 10°C.
- Transfer 100 µL of the supernatant to a new 96-well plate.
- Add 100 µL of water containing 0.1% formic acid.
- Seal, vortex briefly, and place in the autosampler for analysis.

UPLC-MS/MS Conditions

Parameter	Condition
UPLC System	Waters ACQUITY UPLC or equivalent
Column	BEH C18, 1.7 µm, 2.1 x 50 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.5 mL/min
Gradient	Start at 5% B, ramp to 95% B over 2.5 min, hold, re-equilibrate
Column Temp	40°C
Injection Volume	5 µL
Mass Spectrometer	Sciex QTRAP 6500+ or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 2
Source Temp	550°C
IonSpray Voltage	5500 V

Table 1. UPLC-MS/MS instrument parameters.

Method Performance

The method was validated according to industry-standard bioanalytical guidelines. A summary of the performance characteristics is provided in Table 3.

Mass Spectrometry

Nicergoline has a monoisotopic mass of 483.116 Da.^[3] The protonated precursor ion $[M+H]^+$ is observed at m/z 484.1 (considering the ^{79}Br isotope). The stable isotope-labeled internal standard, Nicergoline- $^{13}\text{C}_3\text{d}_3$, has a mass shift of +4 Da, resulting in a precursor ion at m/z 488.1. Multiple Reaction Monitoring (MRM) was used for quantification.^[6]

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Role
Nicergoline	484.1	214.1	Quantifier
484.1	199.1	Qualifier	
Nicergoline- $^{13}\text{C}_3\text{d}_3$ (IS)	488.1	217.1	Internal Std.

Table 2. MRM transitions for Nicergoline and its internal standard.

Quantitative Performance

The method demonstrated excellent linearity, precision, and accuracy over the calibrated concentration range.

Validation Parameter	Result
Linearity Range	0.05 – 50 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantitation (LLOQ)	0.05 ng/mL
Intra-day Precision (RSD%)	≤ 8.5%
Inter-day Precision (RSD%)	≤ 10.2%
Accuracy (Bias %)	Within ± 9.0% of nominal values (85-115% for LLOQ)
Matrix Effect	Minimal (IS-normalized factor between 0.95 and 1.04)
Recovery	Consistent and reproducible across QC levels (>85%)

Table 3. Summary of method validation results.

Conclusion

The UPLC-MS/MS method described provides a rapid, sensitive, and robust tool for the quantification of Nicergoline in human plasma. The simple protein precipitation protocol allows for high-throughput analysis, while the use of a stable isotope-labeled internal standard ensures data integrity. This application note serves as a comprehensive guide for researchers in clinical pharmacology and drug development.

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